

A Comprehensive Technical Guide to 2,4-Dimethylpyridine (2,4-Lutidine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethylpyridine

Cat. No.: B042361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,4-Dimethylpyridine**, also known as 2,4-Lutidine. It covers its chemical identity, physical and chemical properties, and key applications in organic synthesis, including detailed experimental protocols. This document aims to serve as a valuable resource for professionals in research and development.

Synonyms and Alternative Names

2,4-Dimethylpyridine is known by several alternative names in scientific literature and chemical databases. The most common of these is 2,4-Lutidine. Other synonyms include:

- Pyridine, 2,4-dimethyl-[1]
- α,γ -Dimethylpyridine[1]
- 2,4-Lutidene[1]

Its unique identifiers are:

- CAS Number: 108-47-4[1]
- PubChem CID: 7936
- UNII: 83903UJ0WW

Quantitative Data

The physical and chemical properties of **2,4-Dimethylpyridine** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₉ N	[1]
Molecular Weight	107.15 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[2]
Odor	Pungent, noxious	
Density	0.927 g/mL at 25 °C	[3]
Melting Point	-60 °C	[3]
Boiling Point	159 °C	[3]
Refractive Index	n _{20/D} 1.499	[3]
Water Solubility	81.8 g/L	[4]
logP	1.82	[4]
pKa (Strongest Basic)	6.58	[4]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	108-47-4	[1]
PubChem CID	7936	
InChI	InChI=1S/C7H9N/c1-6-3-4-8-7(2)5-6/h3-5H,1-2H3	[1]
InChIKey	JYYNAJVZFGKDEQ-UHFFFAOYSA-N	[1]
SMILES	<chem>Cc1ccnc(C)c1</chem>	[3]

Experimental Protocols

2,4-Dimethylpyridine is a versatile reagent and building block in organic synthesis. Below are detailed methodologies for some of its key applications.

Synthesis of 2,4-Dimethylpyridine

While **2,4-Dimethylpyridine** is often commercially sourced through extraction from coal tar, laboratory syntheses are also established. One such method involves the reaction of 3-pentene-2-one oxime with 1-hexyne.

Protocol: Synthesis of 5-Butyl-**2,4-dimethylpyridine** and 6-Butyl-**2,4-dimethylpyridine**

- Combine 60.0 mg of 3-pentene-2-one oxime and 0.29 mL of 1-hexyne in a suitable reaction vessel.
- Subject the mixture to the standard procedure for pyridine synthesis from ketoximes and terminal alkynes.
- Purify the resulting residue using column chromatography with a solvent system of hexanes:tert-butyl methyl ether:triethylamine (10:1:0.01).
- 5-Butyl-**2,4-dimethylpyridine** is obtained as a brown oil (43% yield).
- 6-Butyl-**2,4-dimethylpyridine** is also obtained as a brown oil (9% yield).

Use as a Catalyst in Aziridination Reactions

2,4-Dimethylpyridine can be used as a ligand in copper-catalyzed aziridination reactions.

Protocol: Synthesis of a [RMeNN]Cu(2,4-lutidine) Catalyst

- Prepare a solution of $\{\text{CuBr}(2,4\text{-lutidine})_2\}_2$ by adding anhydrous copper(I) bromide to excess 2,4-lutidine with heating.
- In a separate vessel, dissolve $\text{Ti}[\text{RMeNN}]$ (where R = Me or iPr) in toluene.
- Add the $\text{Ti}[\text{RMeNN}]$ solution to 0.5 equivalents of the $\{\text{CuBr}(2,4\text{-lutidine})_2\}_2$ solution in toluene.
- The immediate precipitation of TiBr will be observed.
- Isolate the $[\text{RMeNN}]\text{Cu}(2,4\text{-lutidine})$ catalyst as yellow crystals from pentane in high yields (85-87%).

Purification of 2,4-Dimethylpyridine

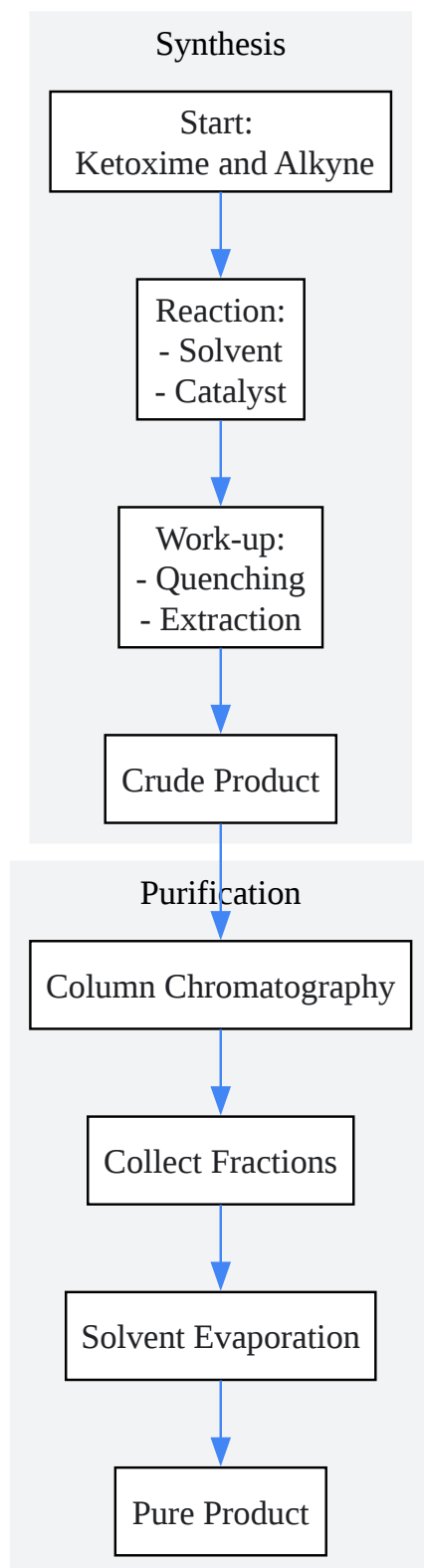
For applications requiring high purity, the following protocol can be used:

- Dry the commercial **2,4-Dimethylpyridine** with Linde type 5A molecular sieves, BaO, or sodium, followed by fractional distillation.
- Heat 200g of the distillate with 500 mL of benzene and 150 mL of concentrated HCl in a Dean and Stark apparatus on a water bath until water no longer separates.
- After cooling, decant the supernatant benzene.
- Dissolve the remaining 2,4-lutidine hydrochloride in 350 mL of water.
- Remove any residual benzene by steam distillation.
- Add an aqueous solution of 80g of NaOH to the mixture.
- Steam distill the free lutidine to obtain the purified product.

Visualizations

Experimental Workflow: Synthesis and Purification of 2,4-Dimethylpyridine

The following diagram illustrates a general workflow for the synthesis and purification of a substituted **2,4-dimethylpyridine** derivative, based on common laboratory procedures.

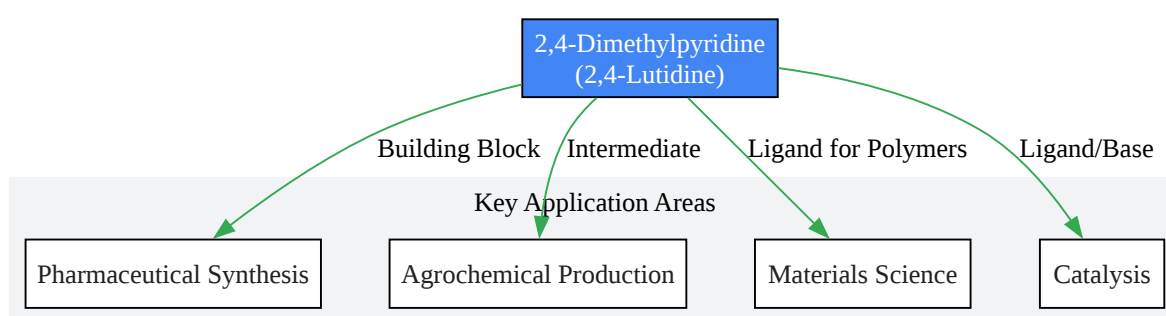


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Caption: A generalized workflow for the synthesis and purification of a **2,4-dimethylpyridine** derivative.

Logical Relationship: Applications of 2,4-Dimethylpyridine

This diagram outlines the key application areas of **2,4-Dimethylpyridine** as a versatile chemical intermediate.

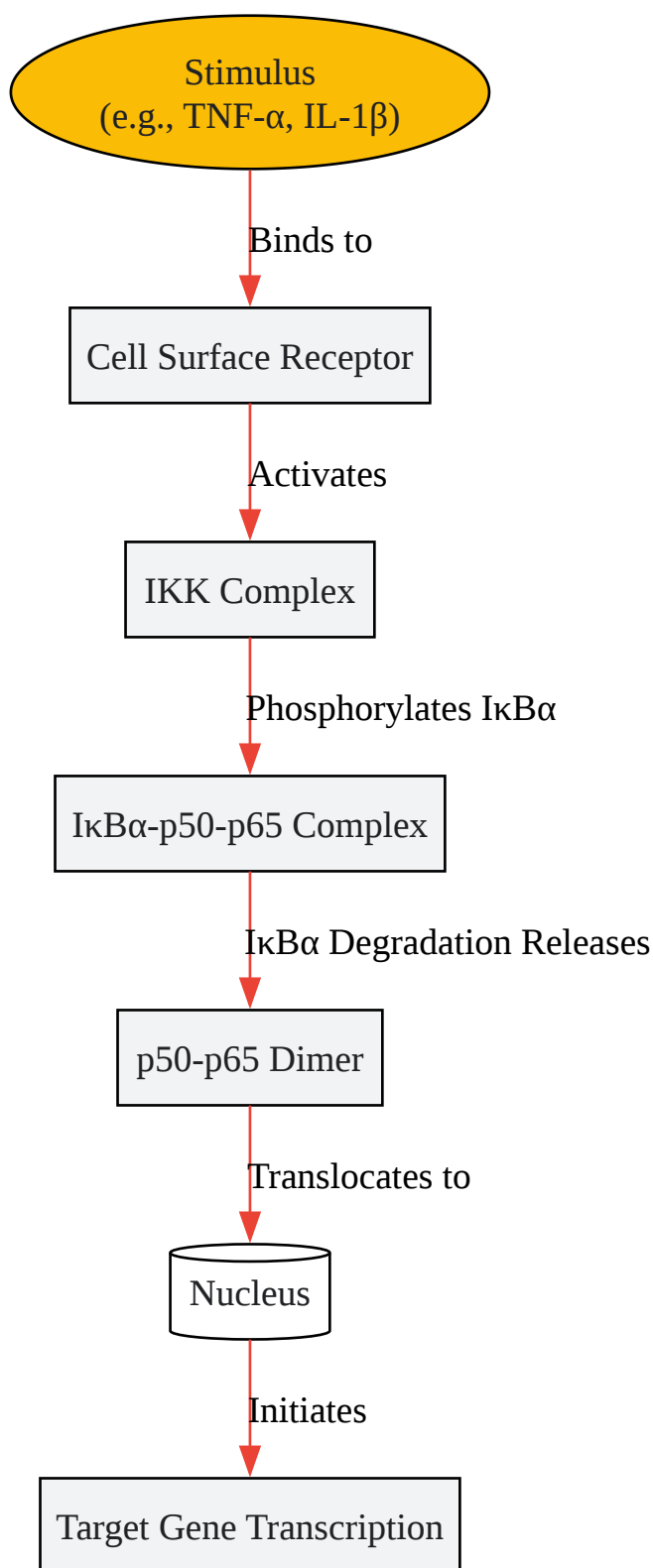


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Caption: Major industrial and research applications of **2,4-Dimethylpyridine**.

Representative Signaling Pathway: NF-κB

While direct and detailed evidence for the role of **2,4-Dimethylpyridine** in specific signaling pathways is limited in publicly available literature, pyridine and its derivatives are known to modulate various biological pathways.[1] The NF-κB pathway, crucial in inflammation and cell survival, is a known target for some pyridine-containing compounds. The following is a simplified, representative diagram of the canonical NF-κB signaling pathway.



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Caption: Simplified diagram of the canonical NF-κB signaling pathway.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,4-Dimethylpyridine (2,4-Lutidine)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042361#synonyms-and-alternative-names-for-2-4-dimethylpyridine>]

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